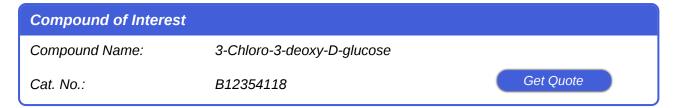


Structural Analysis of 3-Chloro-3-deoxy-D-glucose: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive structural analysis of **3-Chloro-3-deoxy-D-glucose**, a halogenated derivative of D-glucose. This document collates available data on its chemical and physical properties, outlines detailed experimental protocols for its synthesis and characterization, and presents a putative biological signaling pathway based on the known mechanisms of analogous glucose derivatives. The information is intended to support researchers, scientists, and drug development professionals in their work with this and similar compounds.

Chemical and Physical Properties

3-Chloro-3-deoxy-D-glucose is a monosaccharide derivative where the hydroxyl group at the C-3 position is substituted with a chlorine atom. This modification significantly influences its chemical reactivity and biological activity compared to its parent molecule, D-glucose.

Table 1: Physicochemical Properties of **3-Chloro-3-deoxy-D-glucose**[1][2]



Property	Value	Source
Molecular Formula	C ₆ H ₁₁ ClO ₅	PubChem[1]
Molecular Weight	198.60 g/mol	PubChem[1]
IUPAC Name	(2S,3R,4R,5R,6R)-3-Chloro-6- (hydroxymethyl)oxane-2,4,5- triol	PubChem[1]
CAS Number	22933-89-7	Guidechem[2]
Appearance	White to off-white powder	Inferred
Solubility	Soluble in water and polar organic solvents	Inferred
Melting Point	Not available	
Boiling Point	473.715 °C at 760 mmHg (Predicted)	Guidechem[2]
Density	1.645 g/cm³ (Predicted)	Guidechem[2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Chloro-3-deoxy-D-glucose** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for the synthesis of other deoxychlorinated sugars. A common strategy involves the activation of a specific hydroxyl group followed by nucleophilic substitution with a chloride ion.

Proposed Synthesis Workflow

The following diagram illustrates a potential synthetic pathway starting from a protected D-glucose derivative.

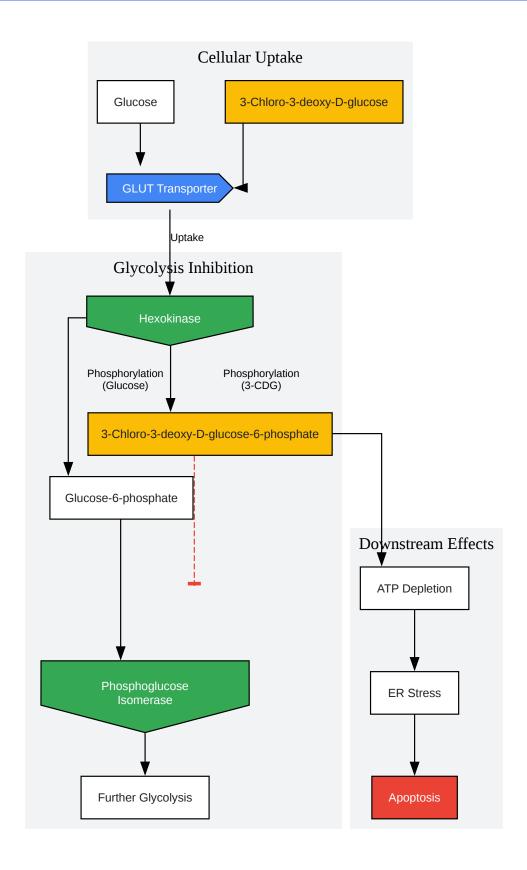


Foundational & Exploratory

Check Availability & Pricing







Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-Chloro-3-deoxy-d-glucose | C6H11ClO5 | CID 87370564 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Structural Analysis of 3-Chloro-3-deoxy-D-glucose: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b12354118#structural-analysis-of-3-chloro-3-deoxy-d-glucose]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







The Availability & The ling